

Essential Safety and Operational Guide for 5-Diethylamino-2-pentanone

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Compound of Interest

Compound Name: 5-Diethylamino-2-pentanone

Cat. No.: B086192

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This document provides critical safety protocols, personal protective equipment (PPE) guidelines, and operational procedures for the handling and disposal of **5-Diethylamino-2-pentanone** (CAS: 105-14-6). Adherence to these guidelines is essential to ensure personnel safety and regulatory compliance in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

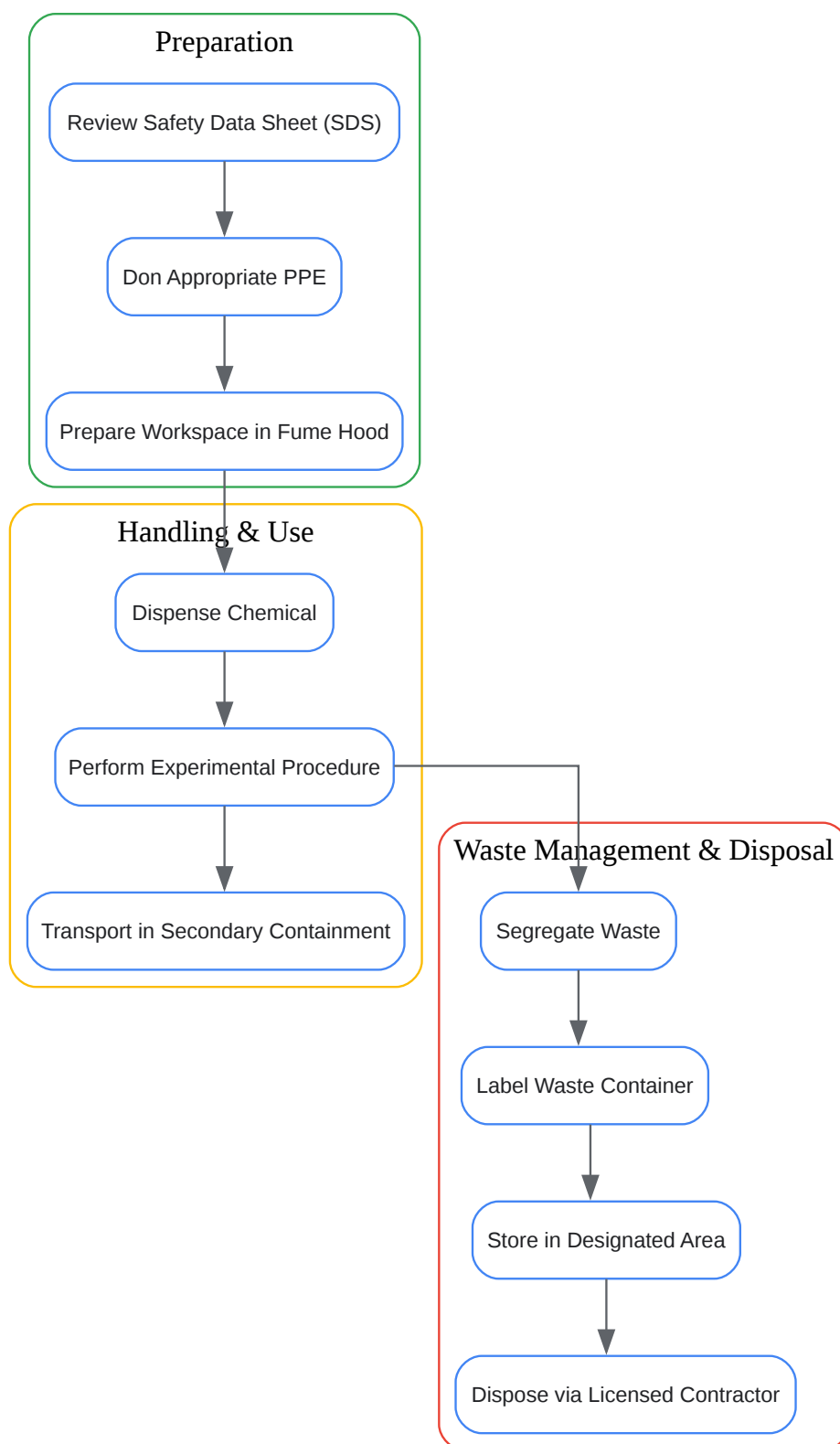
5-Diethylamino-2-pentanone is classified as a skin, eye, and respiratory irritant.[1] It is also a flammable liquid.[2] When heated to decomposition, it may emit toxic vapors of nitrogen oxides (NOx).[2] Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation.[1]
Hand Protection	Butyl rubber or Viton™ gloves are recommended for prolonged contact. Nitrile gloves are suitable for short-term splash protection only and must be changed immediately upon contact.[3] [4]	Provides a barrier against a chemical that is a known skin irritant.[1] Ketones can degrade many common glove materials; therefore, selecting a resistant material is crucial. [4]
Body Protection	A flame-resistant lab coat worn over personal clothing.[5] Chemical-resistant apron and sleeves should be considered for larger quantities.	Protects against skin contact and contamination of personal clothing. The flammable nature of the compound necessitates flame-resistant outerwear.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [6] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.	Protects against the inhalation of vapors, which may cause respiratory irritation.[1]
Footwear	Closed-toe, chemical-resistant shoes.[5]	Protects feet from spills.

Safe Handling and Operational Workflow

A systematic approach to handling **5-Diethylamino-2-pentanone** is crucial to minimize exposure and prevent accidents. The following workflow outlines the necessary steps from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **5-Diethylamino-2-pentanone**.

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Pre-Handling:
 - Thoroughly review the Safety Data Sheet (SDS) for **5-Diethylamino-2-pentanone**.
 - Ensure that a chemical fume hood is operational and available.
 - Don all required PPE as specified in the table above.
 - Have a spill kit readily accessible.
- During Handling:
 - Conduct all work involving the transfer and use of **5-Diethylamino-2-pentanone** within a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)
 - Use spark-proof tools and equipment to prevent ignition of the flammable liquid.[\[6\]](#)
 - When transporting the chemical within the laboratory, use a secondary container to prevent spills.
 - Avoid contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[7\]](#)

Disposal Protocol:

The disposal of **5-Diethylamino-2-pentanone** and its contaminated waste must be handled in accordance with institutional and local regulations.

- Waste Segregation:
 - Collect all waste containing **5-Diethylamino-2-pentanone**, including unused product, reaction byproducts, and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed waste container.[\[8\]](#)

- Do not mix this waste with other incompatible waste streams.
- Container Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Diethylamino-2-pentanone**," and any other components of the waste mixture.[9]
- Storage:
 - Store the sealed waste container in a cool, well-ventilated area designated for hazardous waste storage, away from sources of ignition and incompatible materials.[8]
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[8]
 - Do not dispose of **5-Diethylamino-2-pentanone** down the drain. While some aliphatic amines with six or fewer carbons may be considered for drain disposal in very small, neutralized quantities, the multiple hazards of this compound make this an unsafe practice.[10]

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References

- 1. 2-Pentanone, 5-(diethylamino)- | C₉H₁₉NO | CID 7739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Diethylamino-2-pentanone | 105-14-6 [chemicalbook.com]
- 3. ehrls.upenn.edu [ehrls.upenn.edu]
- 4. safety.fsu.edu [safety.fsu.edu]
- 5. gz-supplies.com [gz-supplies.com]

- 6. fishersci.com [fishersci.com]
- 7. artsci.usu.edu [artsci.usu.edu]
- 8. collectandrecycle.com [collectandrecycle.com]
- 9. benchchem.com [benchchem.com]
- 10. Guide to Laboratory Sink/Sewer Disposal of Wastes | Office of Clinical and Research Safety [vumc.org]
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